

# Application Notes and Protocols for ABBV-467 in SCID/bg Mice

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## Compound of Interest

Compound Name: ABBV-467

Cat. No.: B15522960

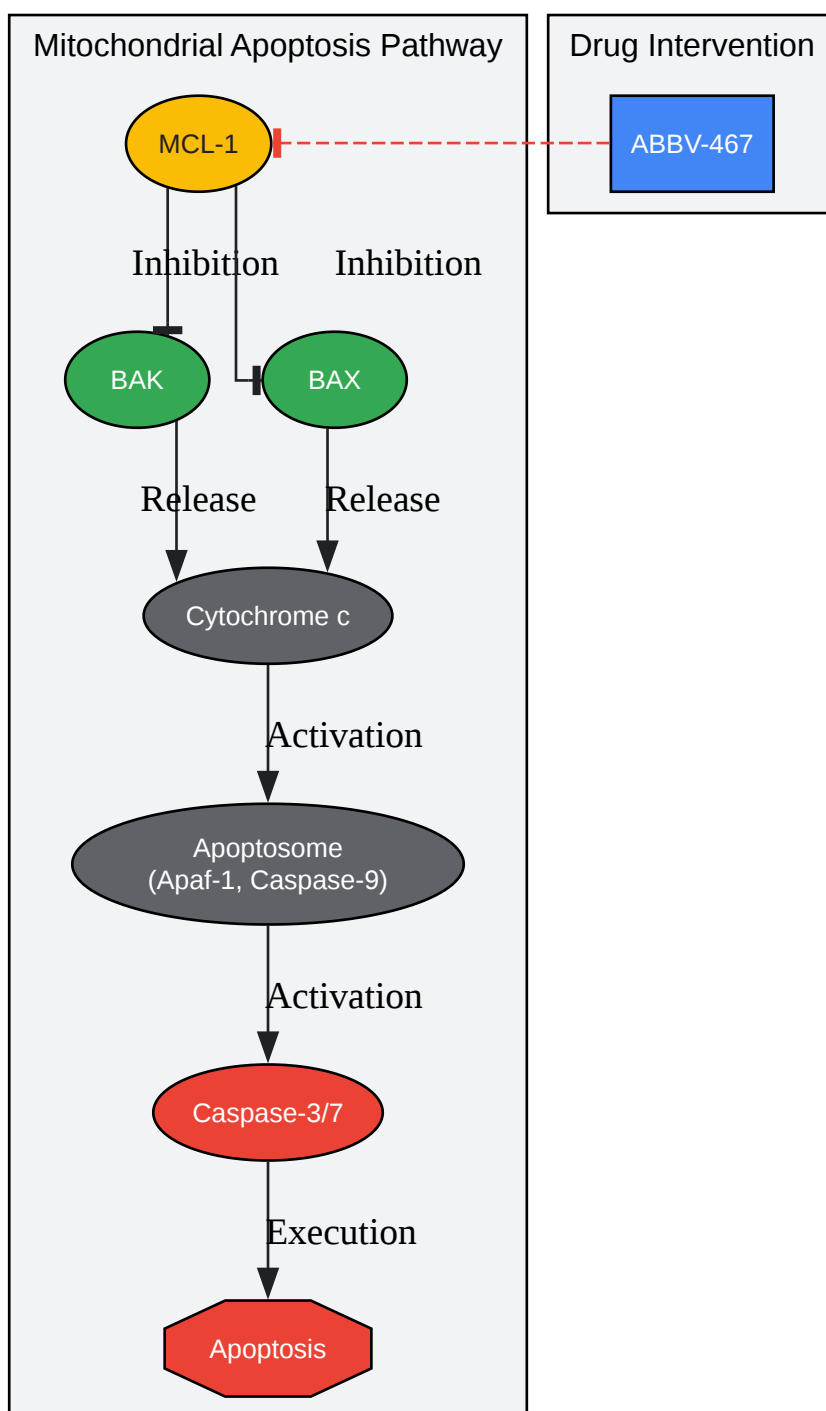
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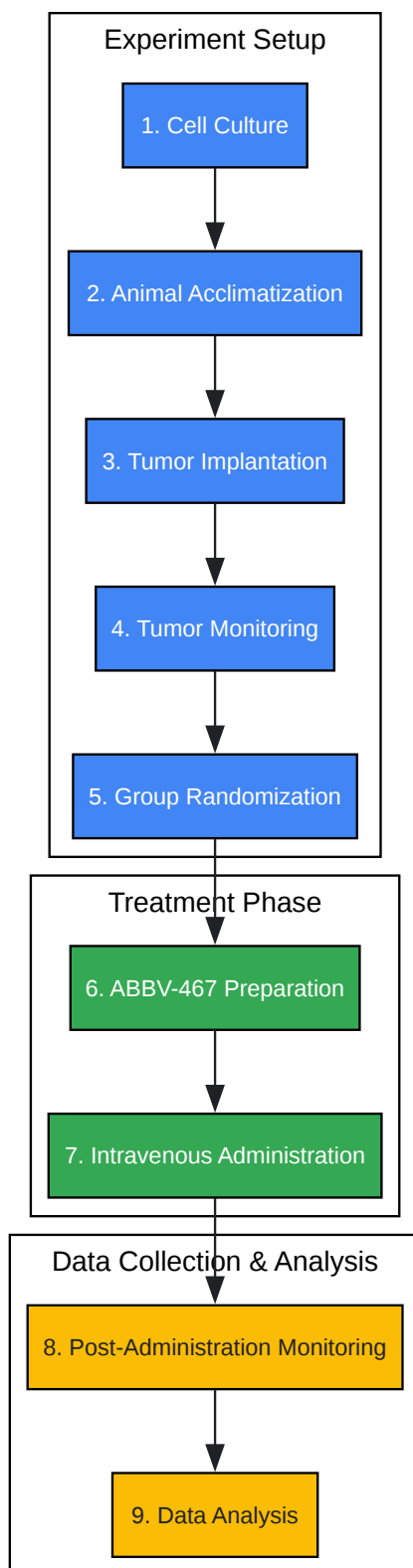
These application notes provide detailed information on the dosing and administration of **ABBV-467**, a selective MCL-1 inhibitor, for preclinical research in Severe Combined Immunodeficient/Beige (SCID/bg) mouse models. The protocols are intended for researchers, scientists, and drug development professionals investigating the efficacy of **ABBV-467** in hematological malignancies.

## Mechanism of Action

**ABBV-467** is a potent and selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (MCL-1).<sup>[1][2]</sup> MCL-1 is a member of the B-cell lymphoma 2 (Bcl-2) family of proteins and is crucial for the survival of various cancer cells by preventing apoptosis.<sup>[1][3]</sup> By binding to MCL-1, **ABBV-467** blocks its interaction with pro-apoptotic proteins, leading to the induction of apoptosis in cancer cells that are dependent on MCL-1 for survival.<sup>[1][4]</sup> Preclinical studies have demonstrated that **ABBV-467** can induce tumor regression in xenograft models of multiple myeloma and acute myeloid leukemia.<sup>[4][5]</sup>

## Signaling Pathway of ABBV-467





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## References

- 1. Facebook [cancer.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Selective MCL-1 inhibitor ABBV-467 is efficacious in tumor models but is associated with cardiac troponin increases in patients - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Selective MCL-1 inhibitor ABBV-467 is efficacious in tumor models but is associated with cardiac troponin increases in patients - PMC [pmc.ncbi.nlm.nih.gov]
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